

Technical Support Center: DBCO-Azide Reaction Troubleshooting

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Compound of Interest

Compound Name: Sulfo DBCO-PEG3-acid

Cat. No.: B12390046

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This guide provides answers to frequently asked questions and troubleshooting advice for researchers encountering issues with DBCO-azide click chemistry reactions.

Troubleshooting Guide

My DBCO-azide reaction has failed or is giving a very low yield. What are the common causes?

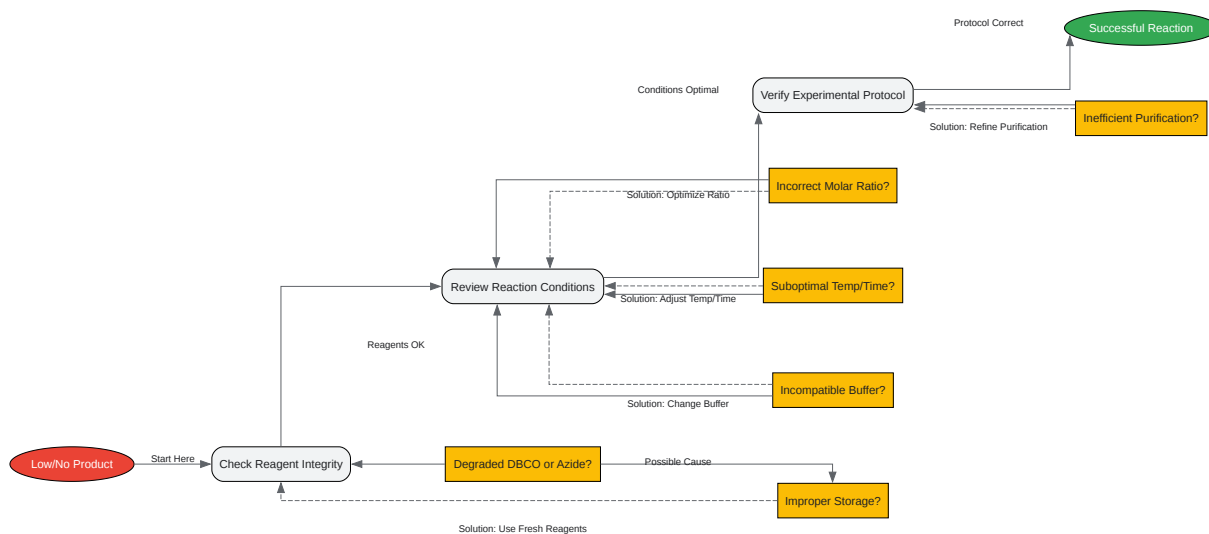
Failure or low yield in a DBCO-azide reaction can be attributed to several factors, ranging from reagent quality to suboptimal reaction conditions. A systematic approach to troubleshooting is often the most effective way to identify and resolve the issue.

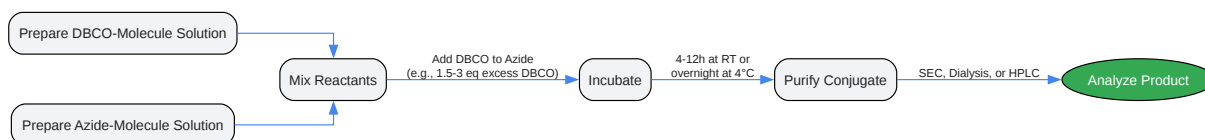
The primary areas to investigate include:

- **Reagent Integrity:** The stability and handling of both the DBCO and azide-containing molecules are critical.
- **Reaction Conditions:** Parameters such as molar ratio, temperature, reaction time, solvent, and pH can significantly impact the reaction efficiency.

- Experimental Protocol: Issues with the execution of the protocol, including purification steps, can lead to poor outcomes.

Below is a workflow to help diagnose the potential cause of your reaction failure.





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